

5-Bromoquinoline: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 5-Bromoquinoline

Cat. No.: B189535

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of the safety and handling precautions for **5-bromoquinoline** (CAS No: 4964-71-0). Intended for professionals in research, and drug development, this document synthesizes critical information from safety data sheets (SDS) and chemical literature. It covers physical and chemical properties, hazard identification, personal protective equipment (PPE), emergency procedures, and safe handling and storage protocols. While quantitative toxicity data for **5-bromoquinoline** is limited in publicly available literature, this guide presents the known toxicological profile and outlines standard experimental methodologies for toxicity assessment. All quantitative data are summarized in structured tables for ease of reference, and key workflows are visualized using diagrams to ensure clarity and promote a safe laboratory environment.

Chemical and Physical Properties

5-Bromoquinoline is a solid, appearing as a white to off-white or light yellow to green powder or crystal.^{[1][2]} It is characterized by the following properties:



| Property | Value | Reference(s) |
|-------------------|--|--------------|
| Molecular Formula | C ₉ H ₆ BrN | [3] |
| Molecular Weight | 208.05 g/mol | [3] |
| CAS Number | 4964-71-0 | |
| Appearance | White to off-white or light yellow to green powder/crystal | |
| Melting Point | 43-48 °C | |
| Flash Point | > 110 °C (> 230 °F) - closed cup | |
| Solubility | Low water solubility. | |
| Stability | Stable under normal conditions. | |

Hazard Identification and Classification

5-Bromoquinoline is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

| Hazard Class | Category | GHS Code | Hazard Statement | Reference(s) |
|---|----------|----------|----------------------------------|--------------|
| Acute Toxicity, Oral | 4 | H302 | Harmful if swallowed | |
| Skin Corrosion/Irritation | 2 | H315 | Causes skin irritation | |
| Serious Eye Damage/Eye Irritation | 1 | H318 | Causes serious eye damage | |
| Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) | 3 | H335 | May cause respiratory irritation | |

GHS Pictograms:

| Pictogram | Hazard |
|--|------------------|
|  alt text | Corrosion |
|  alt text | Exclamation Mark |

Signal Word: Danger

Toxicological Information

While the toxicological properties of **5-bromoquinoline** have not been fully investigated, the available data indicates that it is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.

Quantitative Toxicity Data

Specific quantitative toxicity data, such as LD50 (Lethal Dose, 50%) values, for **5-bromoquinoline** are not readily available in the reviewed literature.

Potential Signaling Pathways in Toxicity

The precise metabolic and toxicological pathways of **5-bromoquinoline** have not been elucidated. However, studies on related quinoline compounds suggest that their toxicity may involve various mechanisms, including the inhibition of key enzymes or interference with cellular signaling cascades. For instance, some quinoline derivatives have been shown to impact pathways like the PI3K/Akt signaling pathway, which is crucial for cell survival and proliferation. It is plausible that the toxic effects of **5-bromoquinoline** could be mediated through similar mechanisms.



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Caption: Hypothetical signaling pathway for **5-bromoquinoline** toxicity.

Experimental Protocols for Toxicity Assessment

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are recommended for assessing the toxicity of chemical substances.

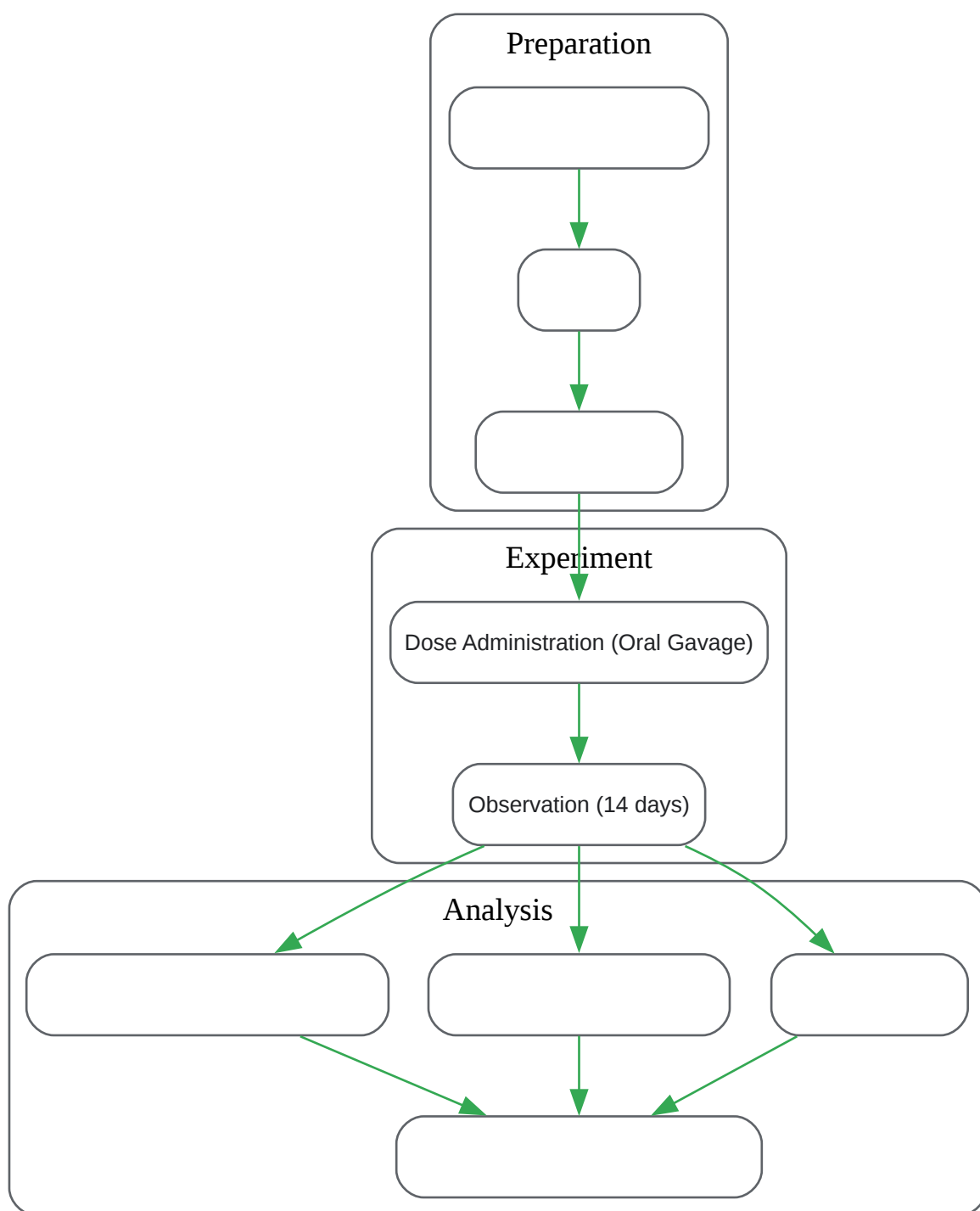
Acute Oral Toxicity - OECD Test Guideline 423

This method is used to estimate the acute oral toxicity of a substance.

Methodology:

- **Animal Selection:** Healthy, young adult rodents (usually rats) are used.
- **Housing and Feeding:** Animals are housed in standard conditions with access to food and water. They are fasted prior to dosing.

- Dose Administration: A single dose of the substance is administered by gavage using a stomach tube.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.



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Caption: Experimental workflow for OECD Guideline 423 (Acute Oral Toxicity).

Safe Handling and Storage

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **5-bromoquinoline** to minimize exposure.

| PPE Category | Item | Specification | Reference(s) |
|-------------------------|---|---|--------------|
| Eye and Face Protection | Safety glasses with side-shields or goggles | Must meet appropriate government standards such as NIOSH (US) or EN 166 (EU). A face shield may be required for splash hazards. | |
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene gloves are recommended. Gloves should be inspected before use and disposed of properly after handling. | |
| Body Protection | Laboratory coat | A long-sleeved, buttoned lab coat is required to protect skin and clothing. | |
| Respiratory Protection | Air-purifying respirator | Recommended if working in a poorly ventilated area or if dust/aerosol generation is likely. Use a NIOSH-approved respirator. | |

Handling Procedures

- Use only in a well-ventilated area, preferably in a chemical fume hood.

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.

Storage

- Keep container tightly closed in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First Aid Measures

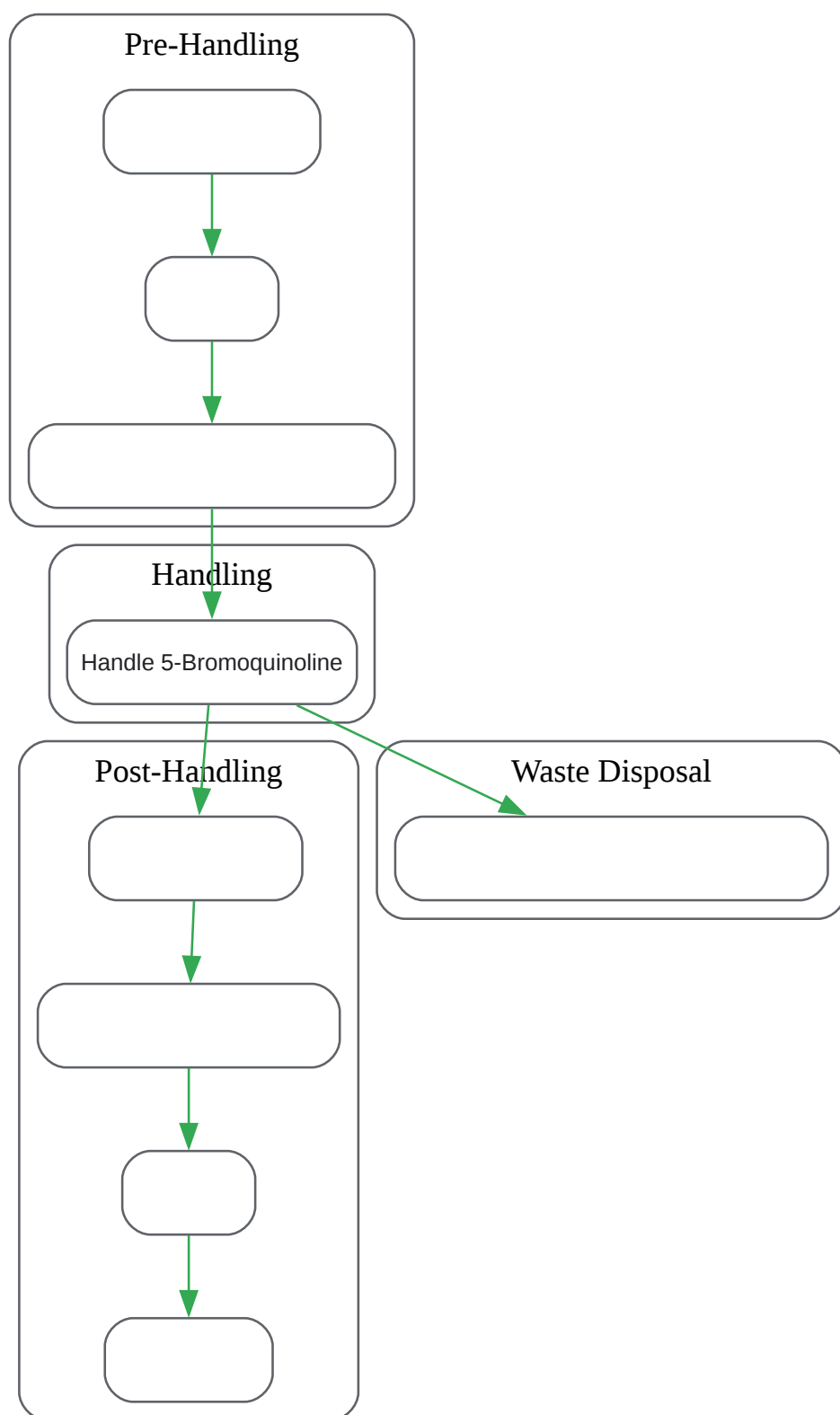
| Exposure Route | First Aid Procedure | Reference(s) |
|----------------|---|--------------|
| Inhalation | Move person into fresh air. If not breathing, give artificial respiration. Consult a physician. | |
| Skin Contact | Wash off with soap and plenty of water. Consult a physician if irritation persists. | |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention. | |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. | |

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides, carbon oxides, and hydrogen bromide.
- **Protective Equipment:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- **Personal Precautions:** Ensure adequate ventilation. Use personal protective equipment. Avoid dust formation.
- **Environmental Precautions:** Do not let product enter drains.
- **Methods for Cleaning Up:** Sweep up and shovel into suitable containers for disposal. Avoid generating dust.



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Caption: General workflow for the safe handling of **5-bromoquinoline**.

Conclusion

5-Bromoquinoline is a valuable compound in research and development with defined hazards that necessitate careful handling. Adherence to the safety precautions outlined in this guide, including the consistent use of appropriate personal protective equipment and adherence to proper handling and emergency procedures, is essential for minimizing risk and ensuring a safe laboratory environment. Further toxicological studies are warranted to provide a more comprehensive quantitative understanding of the safety profile of **5-bromoquinoline**.

Disclaimer

This document is intended for informational purposes only and is based on a review of publicly available safety data sheets and chemical literature. It is not a substitute for a comprehensive risk assessment that should be conducted by qualified professionals before handling this chemical. Users should always consult the most current Safety Data Sheet (SDS) provided by the supplier for the most up-to-date and detailed information.

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